

Essential Safety and Disposal Procedures for NecroX-5

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Compound of Interest

Compound Name: NecroX-5

Cat. No.: B593293

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This document provides comprehensive guidance on the proper handling and disposal of **NecroX-5**, a research compound with anti-inflammatory and anti-cancer properties. Adherence to these procedures is critical to ensure laboratory safety and environmental protection. The information is intended for researchers, scientists, and drug development professionals.

NecroX-5 Safety and Handling Summary

While the Safety Data Sheet (SDS) for **NecroX-5** (methanesulfonate) indicates that the substance is not classified as hazardous under the Globally Harmonized System (GHS), it is prudent to handle it with care as with all research chemicals.^[1] The following table summarizes key information for safe handling.

Property	Information	Reference
Chemical Name	5-[(1,1-dioxido-4-thiomorpholinyl)methyl]-2-phenyl-N-[(tetrahydro-2H-pyran-4-yl)methyl]-1H-indol-7-amine, dimethanesulfonate	[1]
CAS Number	1383718-29-3	[1][2][3][4][5]
Molecular Weight	645.81 g/mol	[2]
Primary Hazards	Not classified as hazardous. However, as a biologically active compound, direct contact should be avoided.	[1]
Personal Protective Equipment (PPE)	Standard laboratory attire: safety glasses, lab coat, and gloves.	
Storage	Store at 2-8°C, sealed.[2] For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month (under nitrogen). [5]	
First Aid Measures	Inhalation: Move to fresh air. Skin contact: Wash with soap and water. Eye contact: Rinse with running water. Ingestion: Consult a doctor if symptoms persist.	[1]

Step-by-Step Disposal Procedures for NecroX-5

Given that **NecroX-5** is a biologically active compound used in research, including cancer research, it is recommended to handle its disposal with a higher level of caution, similar to procedures for other potent research compounds or trace chemotherapeutic wastes. Do not dispose of **NecroX-5** down the drain or in regular solid waste.

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect all solid waste contaminated with **NecroX-5**, such as unused powder, contaminated personal protective equipment (gloves, disposable lab coats), plasticware (pipette tips, tubes), and cell culture plastics, in a dedicated, clearly labeled hazardous waste container.
 - It is best practice to use containers designated for "chemotherapeutic" or "cytotoxic" waste, which are often yellow.^[6] These containers should be puncture-proof and have a secure lid.^[6]
 - Do not mix solid **NecroX-5** waste with regular biohazard bags or municipal trash.^[6]
- Liquid Waste:
 - Collect all liquid waste containing **NecroX-5**, including unused stock solutions, cell culture media, and supernatants from treated cells, in a dedicated, leak-proof, and clearly labeled hazardous liquid waste container.
 - The container should be made of a material compatible with the solvents used (e.g., glass or appropriate plastic).
 - Do not dispose of liquid **NecroX-5** waste down the sanitary sewer.^[6]^[7]

2. Labeling and Storage of Waste:

- Clearly label all waste containers with "Hazardous Waste," the name of the chemical ("**NecroX-5**"), and the primary hazard (e.g., "Research Compound," "Biologically Active").
- Store the sealed waste containers in a designated, secure area away from general laboratory traffic until they are collected for disposal.

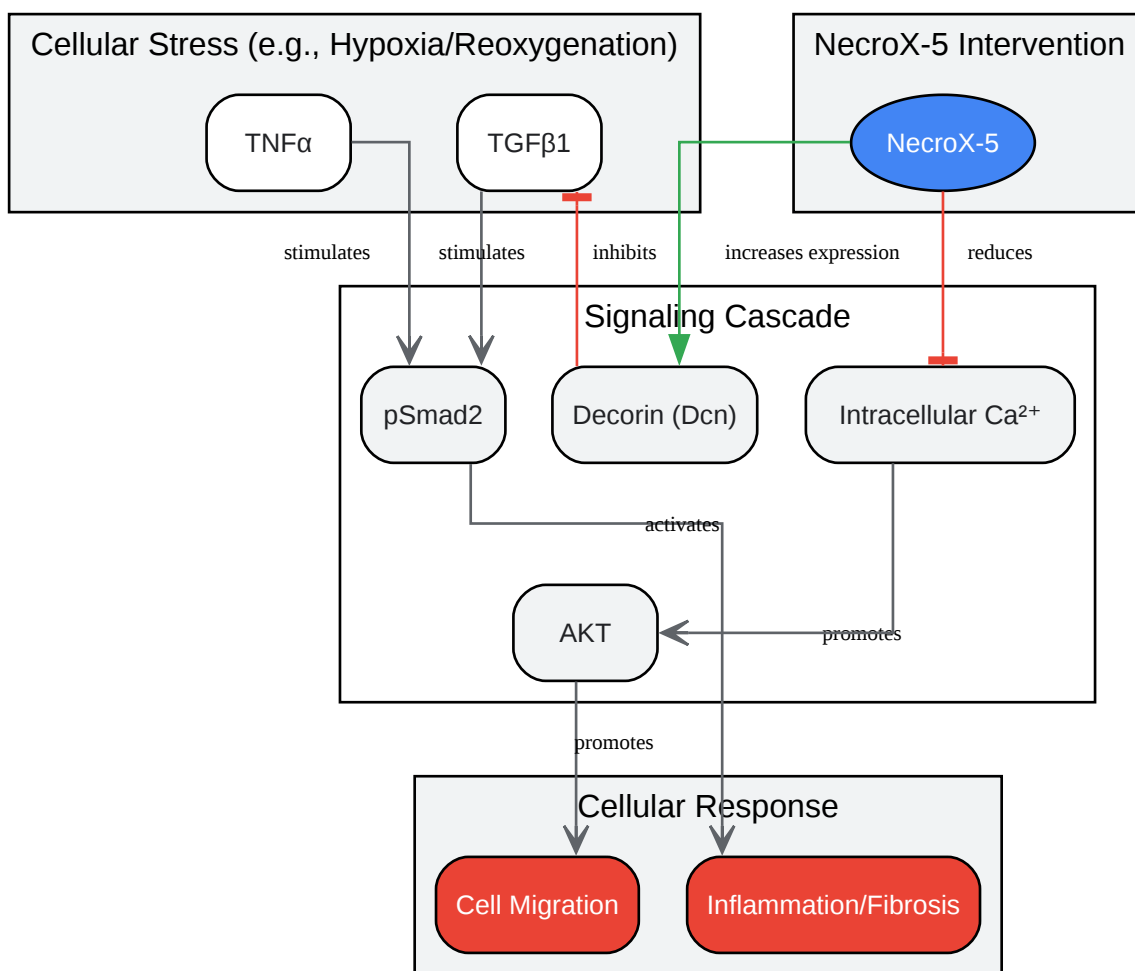
3. Final Disposal:

- Arrange for the disposal of **NecroX-5** waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

- Follow all institutional, local, and national regulations for the disposal of chemical and research waste.

Mechanism of Action: NecroX-5 Signaling Pathway

NecroX-5 has been shown to exert its effects through various signaling pathways. One key mechanism involves the modulation of the TNF α /Dcn/TGF β 1/Smad2 pathway, which is implicated in inflammation and fibrosis.[8][9][10][11] **NecroX-5** also reduces intracellular calcium levels, which in turn inhibits the AKT signaling pathway, a crucial regulator of cell migration.[2][5]



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